

# Personal protective equipment for handling 4-Amino-3-hydroxybenzoic acid

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## Compound of Interest

Compound Name: 4-Amino-3-hydroxybenzoic acid

Cat. No.: B142376

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## Essential Safety and Handling Guide for 4-Amino-3-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Amino-3-hydroxybenzoic acid** (CAS No. 2374-03-0). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Amino-3-hydroxybenzoic acid** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1][2]
- Causes skin irritation (Skin irritation, Category 2)[1][2][3]
- Causes serious eye irritation (Eye irritation, Category 2)[1][2][3]
- May cause respiratory irritation (Specific target organ toxicity – single exposure, Category 3)[1][3]

The following personal protective equipment is mandatory when handling this substance.

| PPE Category            | Specification   | Rationale  |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side shields or chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required if there is a risk of splashing.   | Protects against splashes and airborne particles that can cause serious eye irritation <a href="#">[1]</a> <a href="#">[4]</a> .               |
| Skin Protection         | Nitrile gloves (minimum thickness of 0.11 mm). Wear appropriate protective clothing, such as a fully buttoned lab coat, to prevent skin exposure.   | Prevents skin contact with the chemical, which is known to cause skin irritation <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> . |
| Respiratory Protection  | A NIOSH-approved N95 dust mask or a full-face respirator should be used if dust is generated or if exposure limits are exceeded. All handling of solids that may generate dust should be conducted in a certified chemical fume hood. | Protects against the inhalation of dust or aerosols, which may cause respiratory irritation <a href="#">[1]</a> <a href="#">[4]</a> .          |
| Footwear                | Closed-toe shoes.   | Protects feet from spills.   |

## Operational Plan: Step-by-Step Handling Protocol

### 1. Engineering Controls:

- Always handle **4-Amino-3-hydroxybenzoic acid** in a well-ventilated area[\[1\]](#).
- Use a certified chemical fume hood for all operations that may generate dust, such as weighing or transferring the solid material.

### 2. Personal Decontamination and Hygiene:

- Wash hands thoroughly after handling the chemical[\[1\]](#).

- Do not eat, drink, or smoke in the laboratory where this chemical is being handled[\[1\]](#).
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse[\[1\]\[5\]](#).

### 3. First-Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell[\[1\]\[3\]](#).
- If on skin: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice[\[1\]\[3\]\[5\]](#).
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention[\[1\]\[3\]\[5\]](#).
- If swallowed: Rinse mouth with water. Get medical help[\[1\]\[3\]](#).

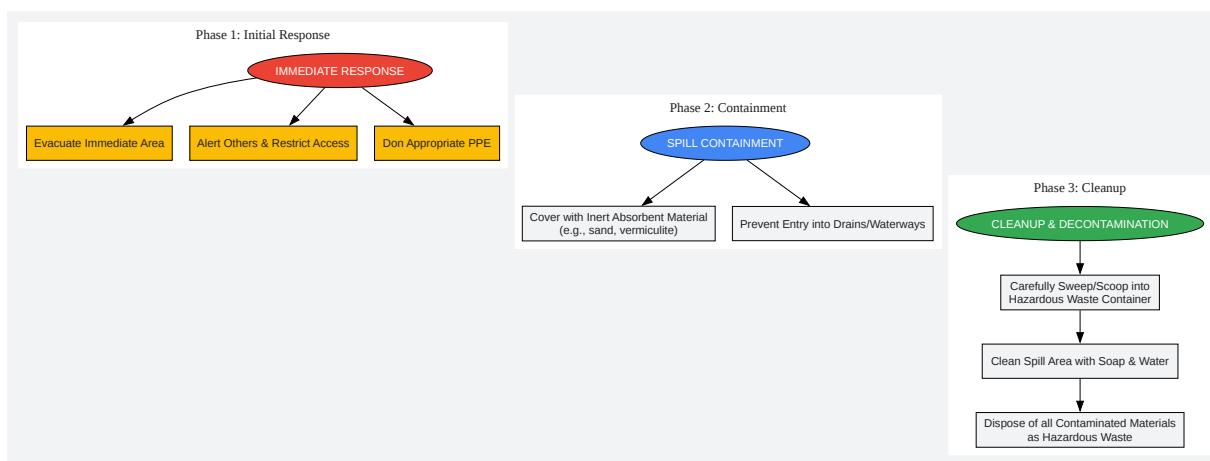
## Disposal Plan

- Chemical Waste: Dispose of **4-Amino-3-hydroxybenzoic acid** and any contaminated materials in a designated, labeled hazardous waste container. Disposal must be in accordance with all applicable federal, state, and local environmental regulations[\[1\]](#). Do not empty into drains[\[3\]](#).
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the designated solid hazardous waste container.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of **4-Amino-3-hydroxybenzoic acid**.

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Caption: Workflow for Handling a Chemical Spill.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)